

Technical Guide: Mass Spectrum of N,N-Diethyl-2-hydroxyacetamide-d10

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Diethyl-2-hydroxyacetamide-d10*

Cat. No.: *B12401319*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the mass spectrum of **N,N-Diethyl-2-hydroxyacetamide-d10**. This deuterated standard is crucial for quantitative studies, and a thorough understanding of its mass spectrometric behavior is essential for accurate and reliable experimental design. This document outlines the predicted fragmentation pattern, presents the data in a clear tabular format, details a suitable experimental protocol, and provides a visual representation of the fragmentation pathway.

Predicted Mass Spectrum and Fragmentation Data

Direct experimental mass spectral data for **N,N-Diethyl-2-hydroxyacetamide-d10** is not readily available in public databases. However, a reliable prediction of its fragmentation pattern can be achieved by analyzing the mass spectrum of the closely related, non-deuterated compound, N,N-diethylacetamide, and accounting for the structural differences. The primary fragmentation of amides typically involves alpha-cleavage at the carbonyl group and cleavage adjacent to the nitrogen atom.

The ten deuterium atoms in **N,N-Diethyl-2-hydroxyacetamide-d10** are located on the two ethyl groups (2 x CD₂CD₃). This substitution will result in a predictable mass shift for the molecular ion and any fragments containing these deuterated ethyl groups.

The monoisotopic mass of the non-deuterated N,N-Diethyl-2-hydroxyacetamide (C₆H₁₃NO₂) is approximately 131.09 Da. The deuterated analogue, **N,N-Diethyl-2-hydroxyacetamide-d10** (C₆H₃D₁₀NO₂), has a predicted monoisotopic mass of approximately 141.16 Da.

The following table summarizes the predicted major ions in the electron ionization (EI) mass spectrum of **N,N-Diethyl-2-hydroxyacetamide-d10**.

Predicted Fragment Ion (m/z)	Proposed Structure / Origin	Notes
141	[M] ⁺ • (Molecular Ion)	The intact molecule with one electron removed.
110	[M - CD ₂ H] ⁺	Loss of a deuterated methyl radical from one of the ethyl groups.
100	[CON(CD ₂ CD ₃) ₂] ⁺	Alpha-cleavage, loss of the •CH ₂ OH radical.
86	[CH ₂ CON(CD ₂ CD ₃) ₂] ⁺	Not a primary fragment, but a possible rearrangement product.
62	[N(CD ₂ CD ₃) ₂] ⁺	Cleavage of the bond between the carbonyl carbon and the nitrogen.

Experimental Protocol

The following is a typical experimental protocol for acquiring the mass spectrum of **N,N-Diethyl-2-hydroxyacetamide-d10** using Gas Chromatography-Mass Spectrometry (GC-MS), a common technique for the analysis of small, volatile, and semi-volatile organic compounds.

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (e.g., Agilent GC-MSD, Thermo Scientific ISQ, or equivalent).

- Electron Ionization (EI) source.
- Quadrupole mass analyzer.

GC Conditions:

- Column: SH-PolarD Capillary Column (30 m x 0.25 mm I.D., 0.25 μ m film thickness) or equivalent polar column.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- Injection Mode: Splitless.
- Injection Volume: 1 μ L.
- Injector Temperature: 250 °C.
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 240 °C.
 - Hold: 5 minutes at 240 °C.

MS Conditions:

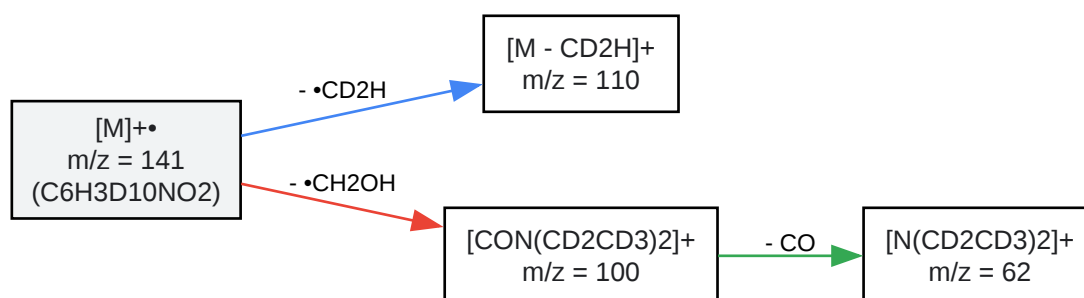
- Ionization Mode: Electron Ionization (EI).
- Electron Energy: 70 eV.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Mass Range: m/z 30-200.
- Solvent Delay: 3 minutes.

Sample Preparation:

- Prepare a stock solution of **N,N-Diethyl-2-hydroxyacetamide-d10** in a high-purity solvent such as methanol or acetonitrile at a concentration of 1 mg/mL.
- Prepare a working solution by diluting the stock solution to a final concentration of 10 µg/mL in the same solvent.
- Inject 1 µL of the working solution into the GC-MS system.

Visualization of Fragmentation Pathway

The following diagram illustrates the predicted primary fragmentation pathway of **N,N-Diethyl-2-hydroxyacetamide-d10** under electron ionization.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Technical Guide: Mass Spectrum of N,N-Diethyl-2-hydroxyacetamide-d10]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12401319#mass-spectrum-of-n-n-diethyl-2-hydroxyacetamide-d10\]](https://www.benchchem.com/product/b12401319#mass-spectrum-of-n-n-diethyl-2-hydroxyacetamide-d10)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com